

Technical Guide: Tert-butyl 3-(methylamino)azetidine-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 3-(methylamino)azetidine-1-carboxylate*

Cat. No.: B153223

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CAS Number: 454703-20-9

Abstract

This technical guide provides a comprehensive overview of **tert-butyl 3-(methylamino)azetidine-1-carboxylate**, a key building block in modern medicinal chemistry. This document details its physicochemical properties, outlines a detailed experimental protocol for its synthesis via reductive amination, and explores its significant applications in drug discovery, particularly in the development of therapeutics for neurological disorders. Included are structured data tables for easy reference and graphical visualizations of the synthetic workflow and its role in modulating G-protein coupled receptor (GPCR) signaling pathways, providing a vital resource for researchers, scientists, and professionals in drug development.

Introduction

Tert-butyl 3-(methylamino)azetidine-1-carboxylate, also known as 1-Boc-3-(methylamino)azetidine, is a synthetically versatile azetidine derivative. The four-membered azetidine ring is a desirable scaffold in drug discovery due to its ability to impart favorable physicochemical properties such as improved solubility and metabolic stability, while also providing a rigid, three-dimensional structure that can be strategically modified to interact with biological targets.^{[1][2]} This compound, featuring a protected amine and a secondary methylamino group, serves as a crucial intermediate for the synthesis of more complex

molecules, particularly in the pursuit of novel therapeutics for neurological diseases like Parkinson's disease and Tourette's syndrome.[3] Its structural motifs are increasingly found in molecules targeting G-protein coupled receptors (GPCRs) and other key signaling proteins.[4][5]

Physicochemical Properties

A summary of the key physical and chemical properties of **tert-butyl 3-(methylamino)azetidine-1-carboxylate** is presented in Table 1. This data has been compiled from various chemical suppliers and databases.

Table 1: Physicochemical Data for **Tert-butyl 3-(methylamino)azetidine-1-carboxylate**

Property	Value	Reference(s)
CAS Number	454703-20-9	
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂	[2]
Molecular Weight	186.25 g/mol	[2]
Appearance	Colorless liquid or solid	[2]
Purity	≥95% - ≥99% (GC)	
Solubility	Slightly soluble in water.	
Storage Conditions	0-8 °C, under inert gas, away from air and oxidizing agents.	[2]
SMILES	<chem>CN[C@H]1CN(C1)C(=O)OC(C)(C)C</chem>	
InChI Key	CHRBSEYIEDTNSC-UHFFFAOYSA-N	

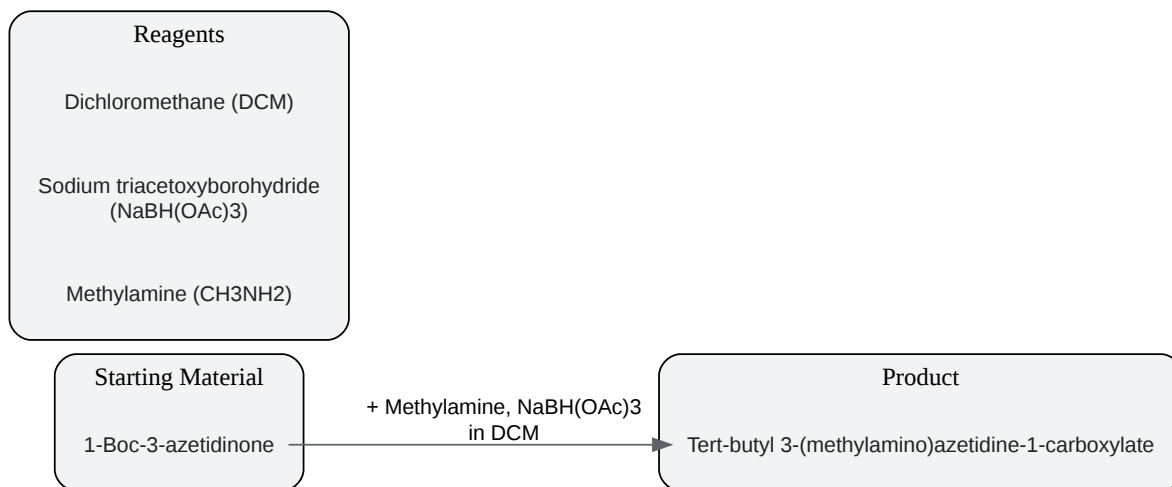
Experimental Protocols

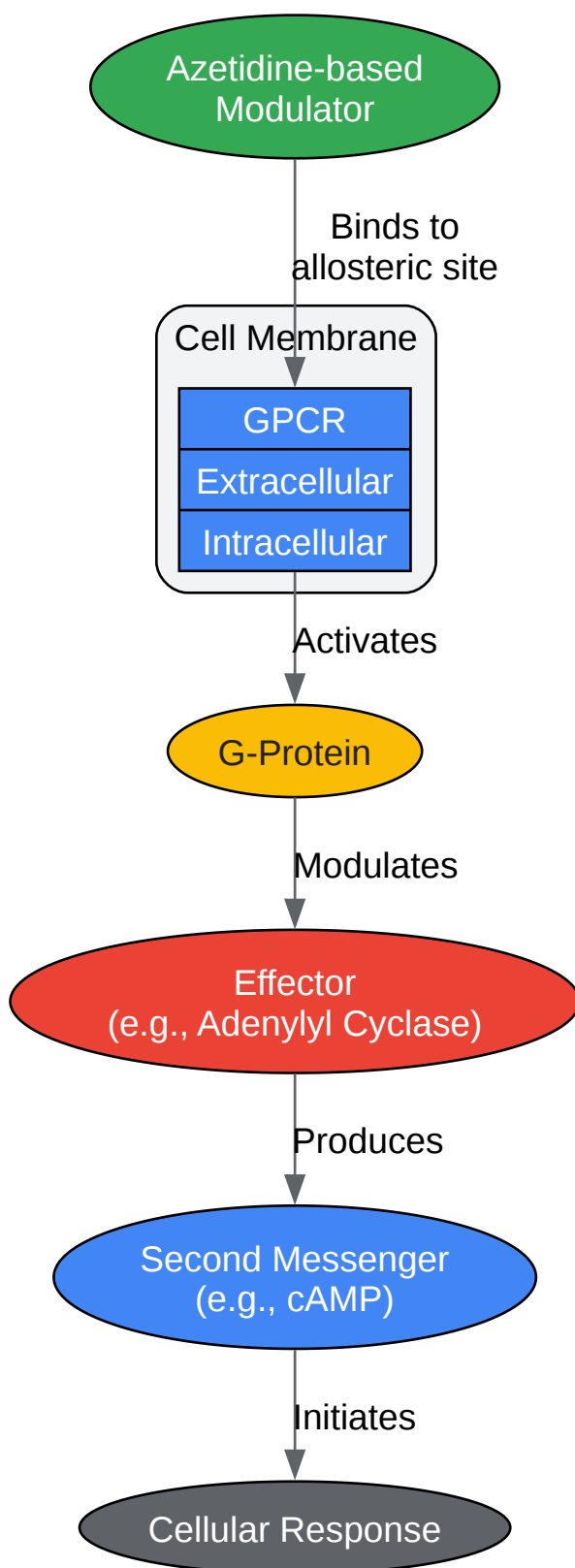
While specific, detailed published protocols for the synthesis of **tert-butyl 3-(methylamino)azetidine-1-carboxylate** are not readily available, a standard and widely applicable method is the reductive amination of 1-Boc-3-azetidinone with methylamine. The

following protocol is a representative procedure based on established chemical principles for this type of transformation.

Synthesis of Tert-butyl 3-(methylamino)azetidine-1-carboxylate

Reaction Scheme:





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